

An In-depth Technical Analysis of Vitrebond™ Safety Data Sheets

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Compound of Interest

Compound Name: Vitrebond
CAS No.: 126338-82-7
Cat. No.: B1178313

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the Safety Data Sheets (SDS) for 3M™ Vitrebond™ products. Vitrebond™ is a light-cure glass ionomer liner/base material widely used in dentistry. Understanding its chemical composition, physical properties, and potential hazards is crucial for its safe and effective application in research and clinical settings. This document summarizes key quantitative data, outlines safety protocols, and visualizes procedural workflows to support laboratory and development professionals.

Quantitative Data Summary

The following tables consolidate the quantitative data extracted from the Safety Data Sheets for different components of the Vitrebond™ system. It is important to note that Vitrebond™ is typically supplied as a two-part system (powder and liquid or two pastes) that are mixed prior to use.

Table 1: Composition of Vitrebond™ Liquid/Paste Components

Component	Chemical Name	CAS Number	Percentage by Weight
Vitrebond™ Liquid	Copolymer of Acrylic and Itaconic Acids	25948-33-8	35 - 45%
Water	7732-18-5	30 - 40%	
2-Hydroxyethyl Methacrylate (HEMA)	868-77-9	20 - 30%	
Vitrebond™ Plus Liquid (Part B)	2-Hydroxyethyl Methacrylate (HEMA)	868-77-9	Not specified in available SDS
Vitrebond™ Plus Paste (Part A)	Not specified in available SDS	Not specified in available SDS	Not specified in available SDS

Data sourced from publicly available 3M Safety Data Sheets. The exact composition of Vitrebond™ Plus components is not fully disclosed in the reviewed documents.

Table 2: Physical and Chemical Properties of Vitrebond™ Liquid^[1]

Property	Value
Physical Form	Liquid
Color	Clear to slightly yellow
Odor	Slight characteristic odor
pH	2.50 - 3.00
Boiling Point	≥ 212 °F (≥ 100 °C)
Flash Point	Not Applicable
Specific Gravity	1.200 (Water = 1)
Solubility in Water	Complete
Vapor Pressure	≤ 16 psia (@ 131 °F)

Table 3: Physical and Chemical Properties of Vitrebond™ Plus Liquid (Part B)[2]

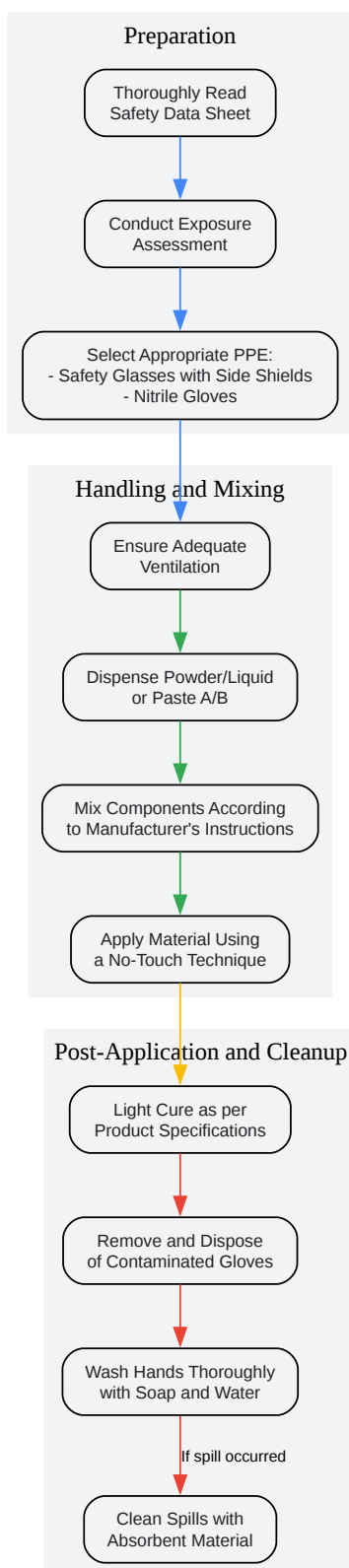
Property	Value
Physical Form	Liquid
Color	Yellow
Odor	Slight Acrylate
pH	2.5
Flash Point	> 101.1 °C (Closed Cup)

Experimental Protocols and Handling

The safe and effective use of Vitrebond™ in a research or clinical setting necessitates adherence to specific handling and experimental protocols. The following is a generalized workflow based on the information provided in the Safety Data Sheets.

Personal Protective Equipment (PPE) and Handling Workflow

The following diagram illustrates the recommended workflow for handling Vitrebond™ components to minimize exposure and ensure safety.

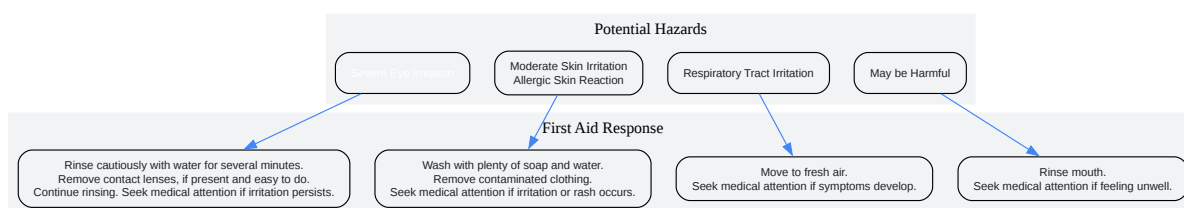


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Recommended workflow for handling Vitrebond™ components.

Hazard Identification and Response

The primary hazards associated with the liquid components of Vitrebond™ are eye and skin irritation, as well as the potential for allergic skin reactions.[1][2][3] The following logical relationship diagram outlines the hazard identification and corresponding first aid measures.



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Hazard identification and first aid response for Vitrebond™.

Disclaimer

This document is intended for informational purposes for research, scientific, and drug development professionals and is based on publicly available Safety Data Sheets. It is not a substitute for the official manufacturer's SDS, which should always be consulted for the most current and detailed safety information. Users should always follow the manufacturer's instructions for use and adhere to all applicable safety regulations.

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References

- [1. dentistry.ouhsc.edu](https://dentistry.ouhsc.edu) [dentistry.ouhsc.edu]
- [2. multimedia.3m.com](https://multimedia.3m.com) [multimedia.3m.com]
- [3. multimedia.3m.com](https://multimedia.3m.com) [multimedia.3m.com]
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